

Application Notes and Protocols for 1,3-Distearin in Cosmetic Formulations

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Compound of Interest

Compound Name: 1,3-Distearin

Cat. No.: B1146584

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Introduction

1,3-Distearin, a diglyceride of stearic acid, is a versatile and valuable ingredient in the formulation of cosmetic and dermatological products. Its chemical structure, consisting of a glycerol backbone with two stearic acid chains, imparts lipophilic properties, making it an effective emulsifier, thickener, and stabilizer, particularly for water-in-oil (W/O) emulsions. These application notes provide detailed information on the properties, applications, and formulation guidelines for **1,3-Distearin**. The accompanying protocols offer step-by-step methodologies for its incorporation and the evaluation of the resulting formulations.

Physicochemical Properties and Emulsifying Action of 1,3-Distearin

1,3-Distearin is a white to off-white waxy solid at room temperature, a characteristic that contributes to the viscosity and texture of cosmetic creams and lotions.^[1] Its efficacy as a water-in-oil (W/O) emulsifier is attributed to its low Hydrophilic-Lipophilic Balance (HLB) value.

Mechanism of Emulsification

As a low-HLB emulsifier, **1,3-Distearin** orients itself at the oil-water interface, with its two long, lipophilic stearic acid chains anchoring in the oil phase and the hydrophilic glycerol head group facing the water phase. This arrangement reduces the interfacial tension between the two

immiscible liquids, allowing for the formation of a stable dispersion of water droplets within a continuous oil phase. In addition to its emulsifying properties, its waxy nature contributes to the overall stability of the emulsion by forming a structured network within the oil phase, which helps to prevent the coalescence of the dispersed water droplets.

Quantitative Data Summary

The following tables summarize key quantitative parameters for **1,3-Distearin**, providing a basis for formulation development.

Property	Value	Reference
INCI Name	Glyceryl Distearate	[2]
CAS Number	504-40-5	[1]
Molecular Formula	C39H76O5	[1]
Molecular Weight	625.02 g/mol	[1]
Appearance	White to off-white waxy solid	[1]
Melting Point	78.5-79 °C	[1]
HLB Value	Approximately 3.5	[3]
Solubility	Insoluble in water; soluble in oils when heated	[4]

Formulation Parameter	Recommended Range/Value	Reference
Typical Use Level	1 - 5% by weight	[5]
Emulsion Type	Primarily Water-in-Oil (W/O)	[6]
Processing Temperature	> 80 °C (to ensure complete melting)	[7]
Co-emulsifiers	Often used with higher HLB emulsifiers for O/W emulsions or other low-HLB emulsifiers to optimize W/O stability.	[6]
Rheology Modification	Can be used in conjunction with polymers, clays, or other waxes to achieve desired viscosity and texture.	[8]

Application Notes

1. Formulation of Water-in-Oil (W/O) Emulsions:

Due to its low HLB value of approximately 3.5, **1,3-Distearin** is highly effective in stabilizing W/O emulsions.[3] These formulations are characterized by their occlusive properties, providing a protective barrier on the skin and enhancing moisturization. They are ideal for night creams, barrier repair products, and formulations for dry skin.

- **Concentration:** A typical starting concentration for **1,3-Distearin** in a W/O emulsion is between 2% and 5%. The final concentration will depend on the desired viscosity and the other components of the oil phase.
- **Oil Phase Composition:** **1,3-Distearin** is compatible with a wide range of cosmetic oils, including vegetable oils, esters, and hydrocarbons. The choice of oils will influence the final sensory properties of the cream.
- **Co-emulsifiers:** To enhance stability, it can be beneficial to use **1,3-Distearin** in combination with other low-HLB emulsifiers, such as sorbitan esters.

2. Viscosity and Texture Modification:

The waxy nature and high melting point of **1,3-Distearin** contribute significantly to the viscosity and texture of cosmetic formulations.^[1]

- **Thickening Effect:** As **1,3-Distearin** cools and recrystallizes within the oil phase, it forms a network that increases the viscosity of the formulation, transforming a liquid emulsion into a cream or lotion. The final viscosity is dependent on the concentration of **1,3-Distearin** and the cooling rate during preparation.
- **Sensory Properties:** The inclusion of **1,3-Distearin** can impart a rich, creamy, and substantive feel to the skin. The sensory profile can be further tailored by the selection of emollients and other texturizing agents in the formulation. The sensory perception of a cream is closely linked to its rheological properties.^{[9][10]}

3. Stabilization of Emulsions:

1,3-Distearin enhances emulsion stability through a combination of interfacial film formation and oil phase structurants.

- **Interfacial Stabilization:** By adsorbing at the oil-water interface, it creates a barrier that prevents the coalescence of dispersed water droplets.
- **Network Formation:** Upon cooling, the crystalline network formed by **1,3-Distearin** in the continuous oil phase physically entraps the water droplets, further inhibiting their movement and coalescence, thus preventing phase separation.

4. Safety and Regulatory Status:

1,3-Distearin is generally recognized as a safe ingredient for use in cosmetic and personal care products.^[11] It is considered non-irritating and non-toxic for topical applications. Cosmetic products are subject to safety regulations, and formulators must ensure that all ingredients comply with the relevant national and international standards.^{[12][13]}

Experimental Protocols

Protocol 1: Preparation of a Water-in-Oil (W/O) Cream with 1,3-Distearin

Objective: To provide a standardized method for the preparation of a stable W/O cream using **1,3-Distearin** as the primary emulsifier.

Materials:

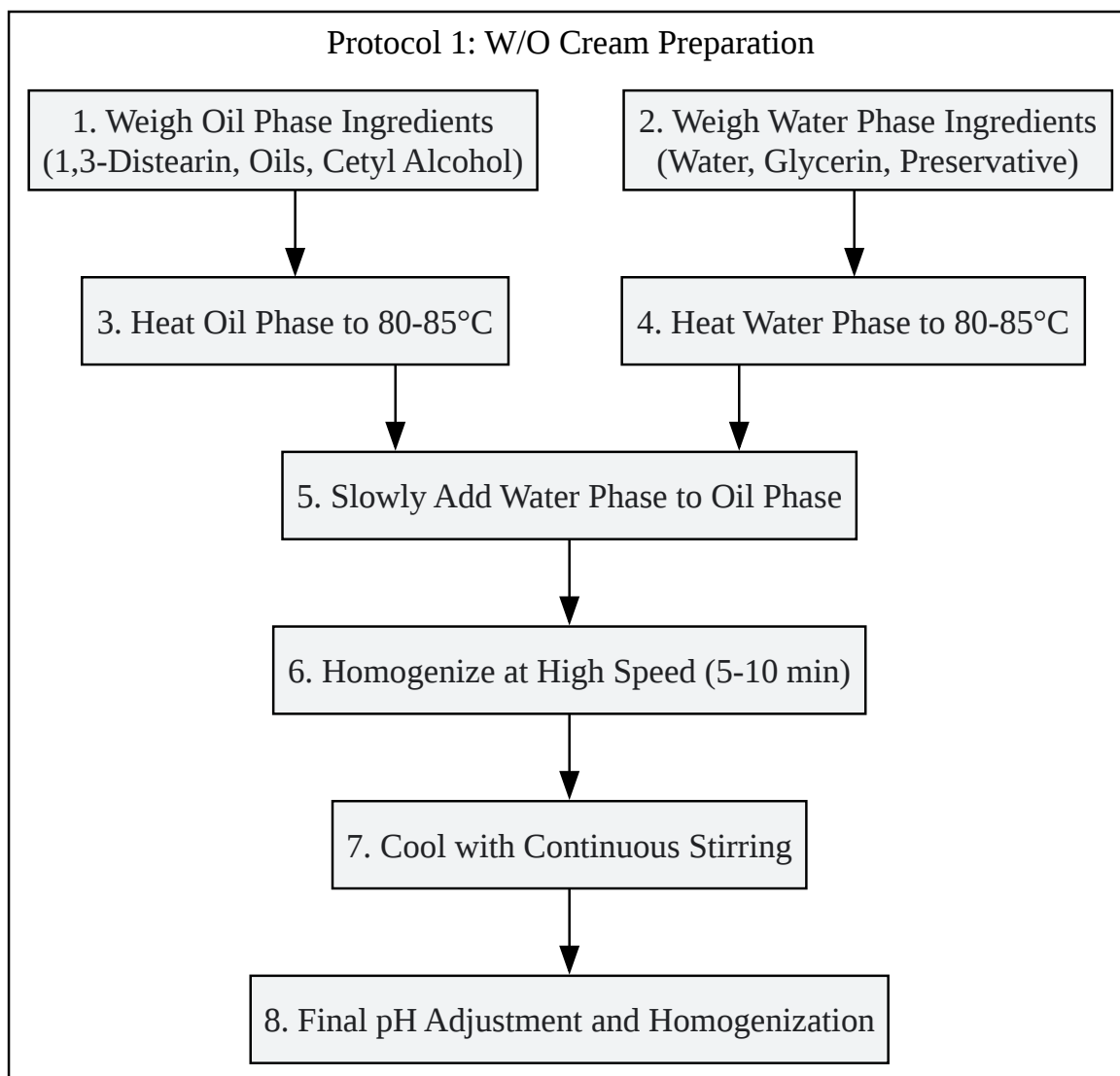
- Oil Phase:
 - **1,3-Distearin**: 3.0%
 - Mineral Oil: 15.0%
 - Caprylic/Capric Triglyceride: 10.0%
 - Cetyl Alcohol (as a co-emulsifier and thickener): 2.0%
- Water Phase:
 - Deionized Water: 69.5%
 - Glycerin: 0.5%
 - Preservative: q.s.

Equipment:

- Two heat-resistant beakers
- Water bath or heating mantle
- Homogenizer or high-shear mixer
- Overhead stirrer with propeller blade
- Thermometer
- pH meter

Procedure:

- Phase Preparation:
 - In one beaker, combine all components of the oil phase (**1,3-Distearin**, Mineral Oil, Caprylic/Capric Triglyceride, and Cetyl Alcohol).
 - In a separate beaker, combine all components of the water phase (Deionized Water, Glycerin, and preservative).
- Heating:
 - Heat both the oil phase and water phase separately to 80-85°C. Stir both phases until all components are completely dissolved and the phases are uniform. It is crucial that the **1,3-Distearin** is fully melted.^[7]
- Emulsification:
 - Slowly add the water phase to the oil phase while mixing with a homogenizer at a moderate speed.
 - Increase the homogenization speed and mix for 5-10 minutes to form a fine emulsion.
- Cooling:
 - Transfer the emulsion to an overhead stirrer and begin cooling while stirring at a low to moderate speed.
 - Continue stirring until the cream has cooled to room temperature. Rapid cooling can lead to a higher viscosity.
- Final Adjustments:
 - Once the cream has reached room temperature, check the pH and adjust if necessary.
 - Homogenize the final cream for a short period at low speed to ensure uniformity.



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Figure 1. Experimental workflow for preparing a W/O cream.

Protocol 2: Emulsion Stability Testing

Objective: To assess the physical stability of a cosmetic emulsion containing **1,3-Distearin** under accelerated aging conditions.

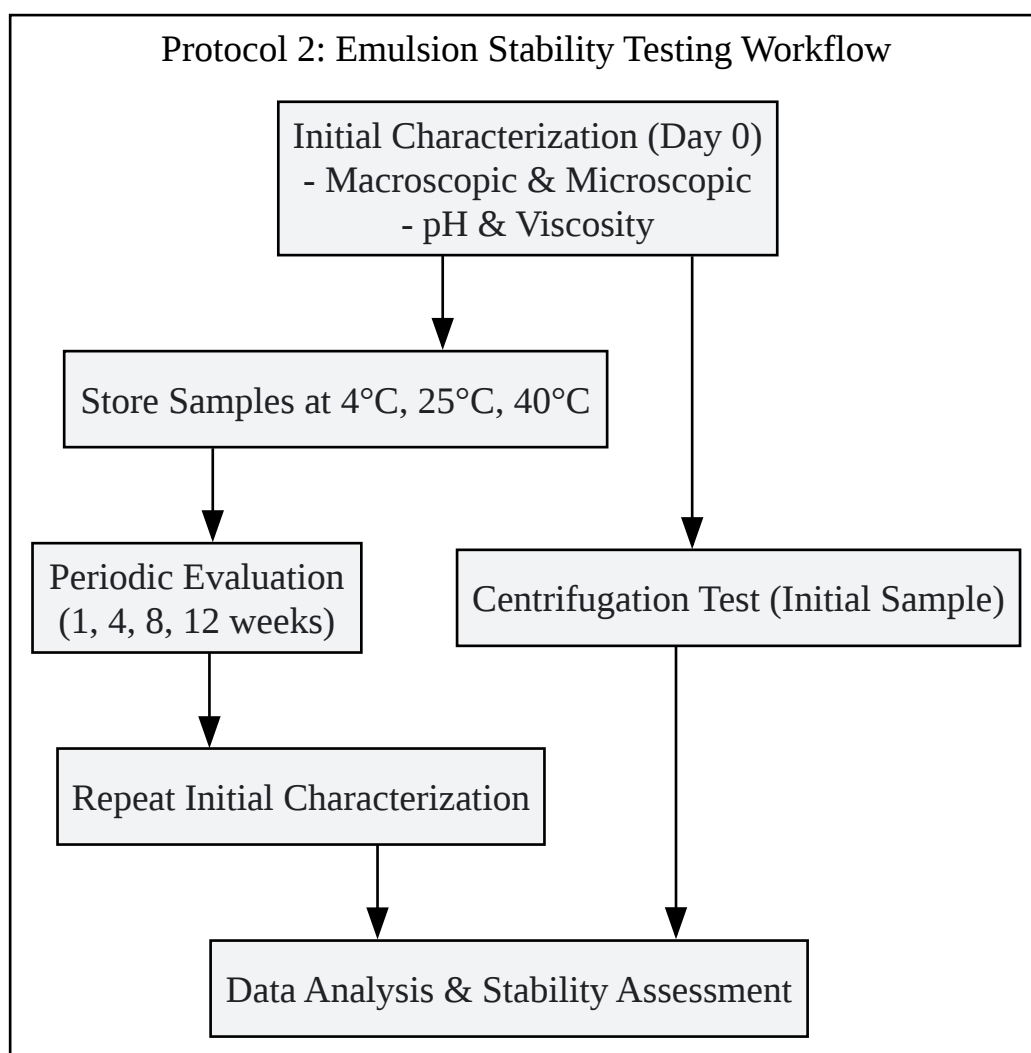
Materials:

- Emulsion samples prepared according to Protocol 1.
- Temperature-controlled ovens/incubators (set at 4°C, 25°C, and 40°C).
- Centrifuge.
- Microscope with a camera.
- Viscometer.
- pH meter.

Procedure:

- Initial Characterization (Day 0):
 - Macroscopic Evaluation: Observe and record the appearance, color, odor, and texture of the emulsion.
 - Microscopic Evaluation: Place a small drop of the emulsion on a microscope slide and observe the droplet size and distribution. Capture images for later comparison.
 - pH Measurement: Measure and record the pH of the emulsion.
 - Viscosity Measurement: Measure and record the viscosity of the emulsion using a viscometer at a controlled temperature (e.g., 25°C).
- Accelerated Stability Study:
 - Divide the emulsion samples into three sets and store them at 4°C, 25°C, and 40°C.
- Periodic Evaluation:
 - At specified time points (e.g., 1 week, 4 weeks, 8 weeks, and 12 weeks), remove samples from each storage condition and allow them to equilibrate to room temperature.
 - Repeat the characterization steps from Day 0 (macroscopic and microscopic evaluation, pH, and viscosity measurements).

- Look for any signs of instability such as phase separation, creaming, coalescence, or significant changes in viscosity or pH.
- Centrifugation Test:
 - As an additional measure of stability, subject an initial sample to centrifugation (e.g., 3000 rpm for 30 minutes).
 - Observe for any phase separation. A stable emulsion should show no separation.



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Figure 2. Workflow for emulsion stability testing.

Protocol 3: Rheological Characterization

Objective: To characterize the flow behavior and viscoelastic properties of a cream formulated with **1,3-Distearin**.

Materials:

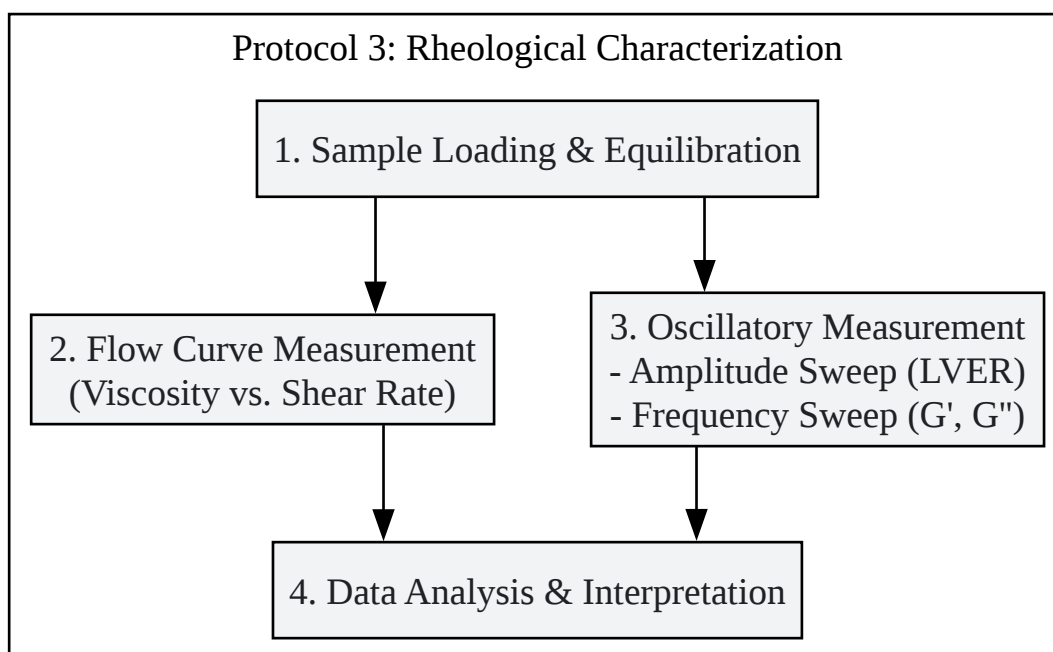
- Cream sample prepared according to Protocol 1.
- Rheometer with parallel plate or cone-and-plate geometry.

Procedure:

- Sample Loading:
 - Carefully load the cream sample onto the rheometer plate, ensuring no air bubbles are trapped.
 - Set the gap according to the geometry being used.
 - Allow the sample to equilibrate to the testing temperature (e.g., 25°C) for a few minutes.
- Flow Curve Measurement (Viscosity vs. Shear Rate):
 - Perform a steady-state flow sweep by increasing the shear rate over a defined range (e.g., 0.1 to 100 s⁻¹).
 - Record the corresponding shear stress and calculate the viscosity.
 - This will reveal the shear-thinning behavior of the cream.
- Oscillatory Measurement (Viscoelastic Properties):
 - Amplitude Sweep: Perform a stress or strain sweep at a constant frequency (e.g., 1 Hz) to determine the linear viscoelastic region (LVER), where the storage modulus (G') and loss modulus (G'') are independent of the applied stress/strain.
 - Frequency Sweep: Within the LVER, perform a frequency sweep (e.g., 0.1 to 10 Hz) at a constant stress or strain. This will provide information about the structure of the cream at

rest. For a stable cream, G' should be greater than G'' across the frequency range.

- Data Analysis:
 - Plot viscosity as a function of shear rate to visualize the flow behavior.
 - Plot G' and G'' as a function of frequency to assess the viscoelastic nature of the cream.



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Figure 3. Workflow for rheological characterization of a cream.

Signaling Pathways

The primary function of **1,3-Distearin** in cosmetic formulations is as an emulsifier and thickener, which is a physical rather than a biological mechanism. Therefore, it does not directly interact with or modulate specific signaling pathways within the skin in the way that active ingredients do. Its main contribution to skin health is through the creation of stable, aesthetically pleasing vehicles that can effectively deliver active ingredients and provide an occlusive barrier to reduce transepidermal water loss (TEWL).

Conclusion

1,3-Distearin is a highly effective and safe ingredient for use in cosmetic and dermatological formulations. Its low HLB value and waxy nature make it an excellent choice for creating stable and aesthetically pleasing water-in-oil emulsions. By carefully controlling the concentration of **1,3-Distearin** and the processing parameters, formulators can develop a wide range of products with varying viscosities and sensory profiles. The provided protocols offer a systematic approach to formulating with **1,3-Distearin** and evaluating the performance of the resulting emulsions.

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References

- 1. 504-40-5 CAS MSDS (1,3-DISTEARIN) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. WO2010110167A1 - Water-in-oil emulsion composition - Google Patents [patents.google.com]
- 3. wacker.com [wacker.com]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. makingskincare.com [makingskincare.com]
- 6. copharm.uobaghdad.edu.iq [copharm.uobaghdad.edu.iq]
- 7. EP2474297A1 - Method for producing o/w cream having high viscosity - Google Patents [patents.google.com]
- 8. US20150152313A1 - Rheology modifier for drilling and well treatment fluids - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
- 10. Comparison of sensory and rheological properties of green cosmetic creams prepared on different natural, ECOCERT and BDIH certificated self-emulsifying bases | Current Issues in Pharmacy and Medical Sciences [czasopisma.umlub.pl]
- 11. cosmobiousa.com [cosmobiousa.com]
- 12. mdpi.com [mdpi.com]

- 13. CFDA Seeking Public Opinions on Contents of Safety and Technical Standards for Cosmetics - Regulatory News - Personal and Home Care Products - CIRS Group [cirs-group.com]
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